

Interpreting the ^{13}C NMR Spectrum of 3,5-diethynylpyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diethynylpyridine

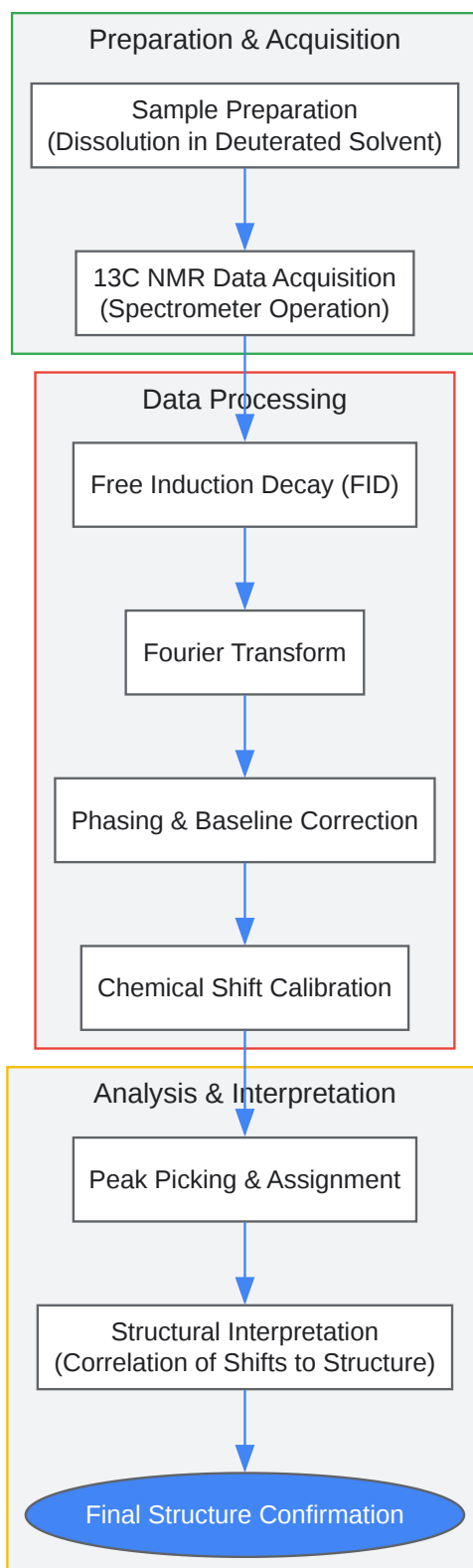
Cat. No.: B1337693

[Get Quote](#)

This guide provides an in-depth analysis of the Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) data for **3,5-diethynylpyridine**, a key heterocyclic building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development who utilize NMR spectroscopy for structural elucidation.

Molecular Structure and Symmetry

3,5-diethynylpyridine possesses a pyridine ring substituted with two ethynyl groups at the 3 and 5 positions. The molecule exhibits C_{2v} symmetry, which dictates the number of unique carbon environments. Due to this symmetry, the carbon atoms at positions 2 and 6 are chemically equivalent, as are the carbons at positions 3 and 5. Similarly, the two ethynyl groups are identical, with their respective sp -hybridized carbons also being equivalent. This results in a simplified ^{13}C NMR spectrum with fewer signals than the total number of carbon atoms.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Interpreting the ^{13}C NMR Spectrum of 3,5-diethynylpyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1337693#interpreting-13c-nmr-data-of-3-5-diethynylpyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com